Comparative Guide: 1-Methoxypropane-2-thiol (MPT) in Synthetic & Medicinal Chemistry

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Compound of Interest

Compound Name:	*1-Methoxypropane-2-thiol*
Cat. No.:	*B13308199*

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Executive Summary: The "Goldilocks" Thiol

1-Methoxypropane-2-thiol (MPT) represents a critical tactical choice in medicinal chemistry and materials science. Unlike ubiquitous primary thiols (e.g., 2-mercaptoethanol), MPT is a secondary thiol. This structural distinction provides a "Goldilocks" profile: it is nucleophilic enough for catalyzed "click" chemistry but sterically hindered enough to resist rapid metabolic oxidation and spontaneous disulfide formation.

Bottom Line: Use MPT when your drug linker or polymer scaffold requires enhanced hydrolytic/oxidative stability that primary thiols cannot provide, provided you can tolerate slower reaction kinetics and higher raw material costs.

Part 1: Chemical Profile & Mechanistic Advantage

The Steric Shield Effect

The defining feature of MPT is the

-methyl group adjacent to the sulfhydryl (-SH) moiety. In drug development, this steric bulk is not a defect; it is a design feature.

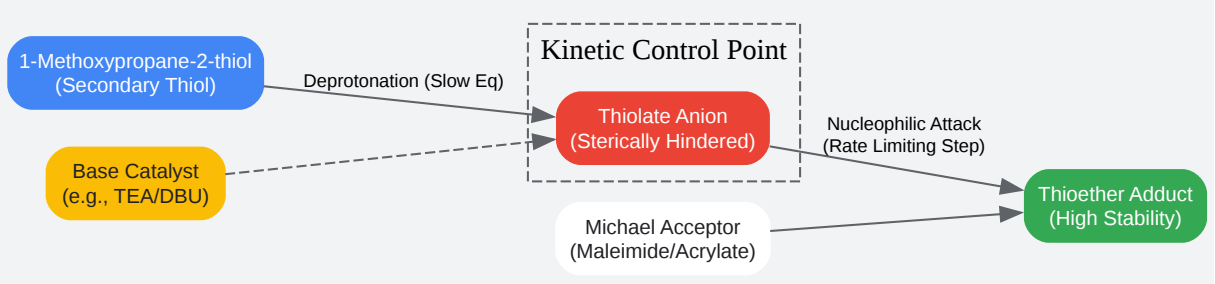
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- Primary Thiols (e.g., 3-Methoxy-1-propanethiol): Highly reactive, prone to rapid oxidation (disulfide scrambling) in vivo, and often too aggressive in Michael additions, leading to byproducts.
- Secondary Thiols (MPT): The

  -methyl group creates a "steric shield." This reduces the rate of enzymatic degradation (e.g., by thiol S-methyltransferases) and prevents rapid oxidation, extending the half-life of thiol-conjugates in biological media.

Mechanism: Thiol-Michael Addition Kinetics

In "click" chemistry (e.g., bioconjugation), MPT exhibits distinct kinetics. The secondary carbon slows the nucleophilic attack on electron-deficient alkenes (Michael acceptors), allowing for greater control over the reaction exotherm and selectivity.



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Figure 1: Mechanism of MPT in Thiol-Michael Addition. The steric hindrance at the thiolate stage acts as a kinetic throttle, improving selectivity compared to primary thiols.

Part 2: Comparative Analysis (Data & Performance)

This section contrasts MPT with its structural isomer (3-Methoxy-1-propanethiol) and the industry standard (2-Mercaptoethanol).

Table 1: Physicochemical & Functional Comparison

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Feature	1-Methoxypropane-2-thiol (MPT)	3-Methoxy-1-propanethiol	2-Mercaptoethanol (BME)
Structure	Secondary Thiol (-methyl)	Primary Thiol (Linear)	Primary Thiol (Linear)
CAS Number	22019-14-3	67275-37-0	60-24-2
Nucleophilicity	Moderate (Sterically Tuned)	High	High
Oxidative Stability	High (Resists disulfide formation)	Low (Rapid dimerization)	Low
Metabolic Stability	Enhanced (Resists oxidases)	Poor	Poor
Odor Profile	Intense "Catty"/Cassis	Pungent Sulfurous	Rotten Eggs
Cost (Research Grade)	High (~$150/g)	Moderate (~$50/g)	Low (<$1/g)
Primary Application	Stable Linkers, Flavor Chemistry	Rapid Crosslinking	Protein Denaturation

Key Insight: The Stability Trade-off

Experimental data indicates that secondary thiols like MPT react approximately 4–10 times slower in thiol-ene reactions compared to primary isomers [1]. However, the resulting thioether bonds are significantly more resistant to hydrolytic cleavage and enzymatic oxidation, a critical parameter for Antibody-Drug Conjugates (ADCs) where premature payload release is fatal.

Part 3: Experimental Protocol (Self-Validating)

Protocol: Controlled Thiol-Michael Addition for Linker Synthesis

Objective: Synthesize a stable thioether linker using MPT, demonstrating kinetic control.

Reagents:

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- **1-Methoxypropane-2-thiol** (MPT) (1.0 eq)
- N-Ethylmaleimide (NEM) (1.1 eq) - The Michael Acceptor
- Triethylamine (TEA) (0.1 eq) - Catalyst
- Dichloromethane (DCM) - Solvent

Workflow:

- Preparation: Dissolve 1.1 eq of NEM in anhydrous DCM (0.5 M concentration) in a round-bottom flask under Nitrogen atmosphere.
- Initiation: Add 0.1 eq of TEA.
- Addition (The Control Step): Add 1.0 eq of MPT dropwise via syringe over 5 minutes.
  - Validation Check: Unlike primary thiols, which exotherm violently, MPT should generate a mild, manageable exotherm. Monitor internal temperature; it should not rise >5°C.
- Monitoring: Stir at Room Temperature (RT).
  - TLC/NMR Checkpoint: Take an aliquot at 30 mins. Primary thiols would be complete. MPT typically requires 2–4 hours for >95% conversion. Look for the disappearance of the maleimide alkene proton (approx. 6.7 ppm) in 1H NMR.
- Quench & Workup: Wash with 0.1 M HCl (to remove TEA), dry over MgSO4, and concentrate.

Why this works: The protocol relies on the slower kinetics of MPT to prevent "double addition" or polymerization side-reactions often seen with highly reactive primary thiols.

Part 4: Cost-Benefit Analysis

The Cost (Investment)

- Financial: MPT is a specialty fine chemical. It is not a bulk commodity like BME.

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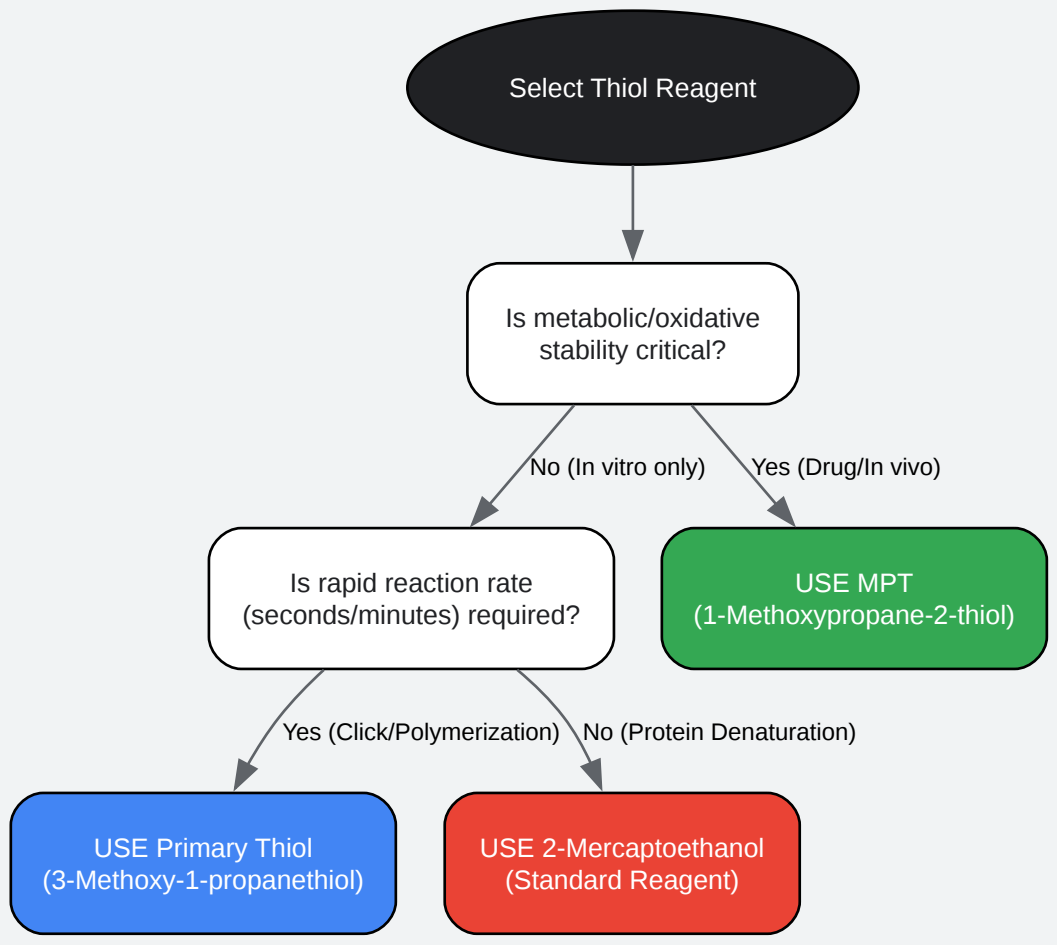
- Handling (Odor): The "catty" odor (characteristic of secondary thiols) is potent and lingers. It requires dedicated fume hoods and bleach quenching (oxidation) of all glassware.
- Time: Reaction times are longer (hours vs. minutes).

The Benefit (Return on Investment)

- Metabolic Resistance: In drug design, the methyl group adjacent to the sulfur mimics the steric protection found in isoleucine vs. leucine. This reduces susceptibility to enzymatic attack.
- Selectivity: MPT minimizes "off-target" thiol exchange reactions in biological media (e.g., with serum albumin).
- Flavor/Sensory Research: For oral formulations, MPT is a naturally occurring flavor constituent (e.g., in currants), making it a "nature-identical" candidate for specific excipient roles, unlike synthetic thiols.

Decision Matrix

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Figure 2: Decision Matrix for selecting MPT versus alternative thiols based on stability and kinetic requirements.

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